

Enhancing Plasmid DNA Transfection with Hexadimethrine Bromide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Hexadimethrine bromide*

Cat. No.: *B2447838*

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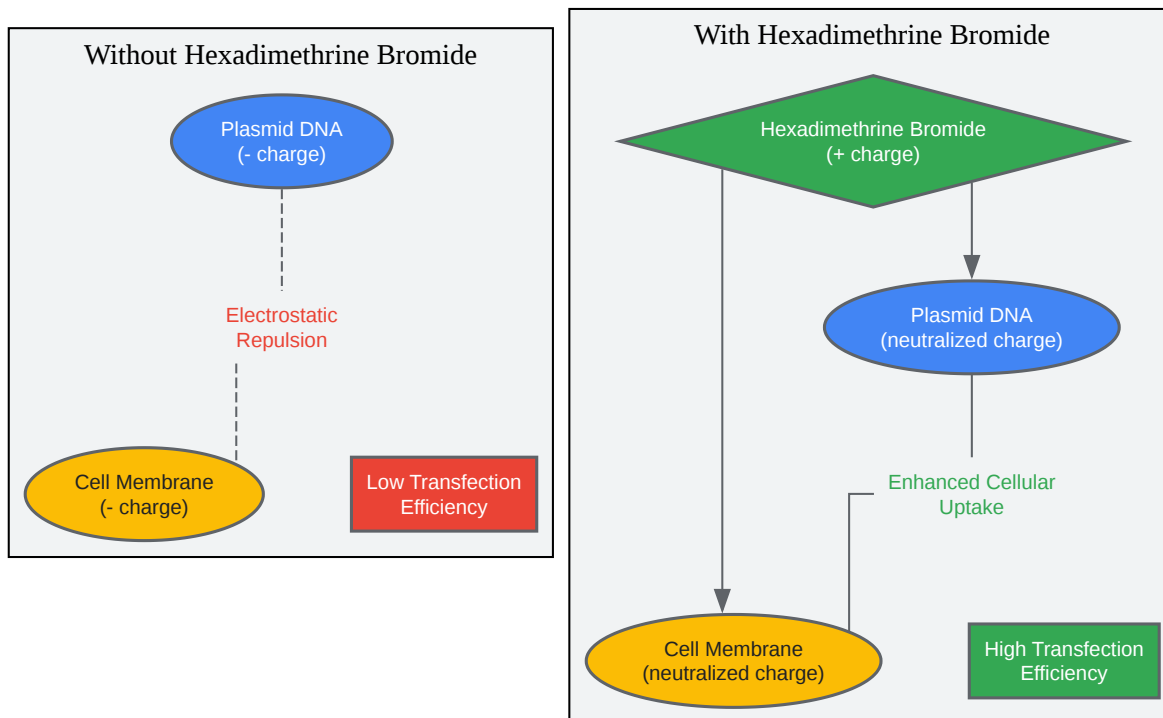
For Researchers, Scientists, and Drug Development Professionals

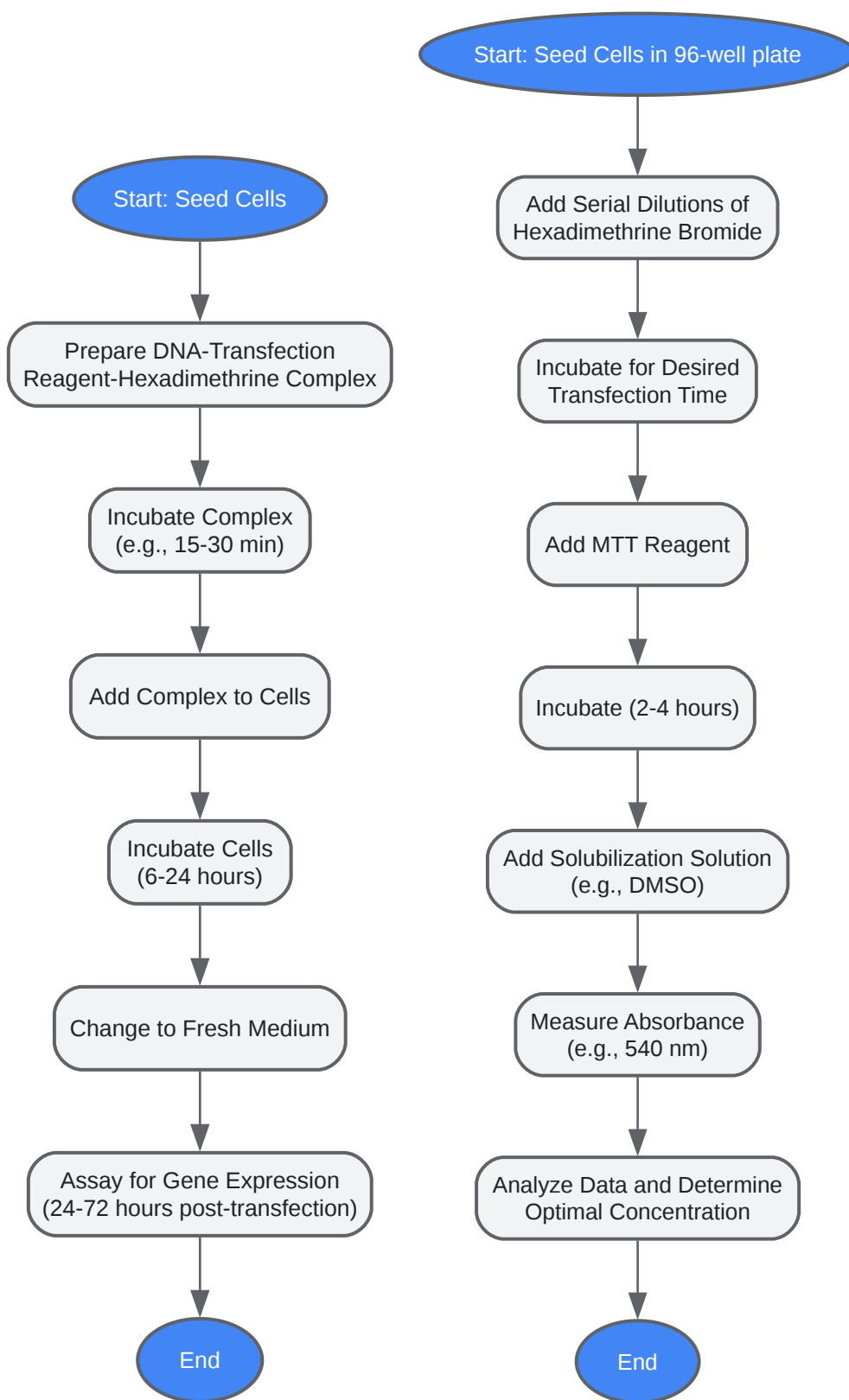
Introduction

Hexadimethrine bromide, commercially known as Polybrene, is a cationic polymer widely utilized to enhance the efficiency of introducing nucleic acids into eukaryotic cells.[1][2] This document provides detailed application notes and protocols for the use of **Hexadimethrine bromide** to improve plasmid DNA transfection efficiency. The mechanism of action involves the neutralization of the electrostatic repulsion between the negatively charged cell membrane and the plasmid DNA, thereby facilitating cellular uptake.[1][3][4] While highly effective, optimization of parameters such as concentration and incubation time is critical to achieve high transfection rates while minimizing cytotoxicity.[5][6]

Mechanism of Action

The cell surface and plasmid DNA are both negatively charged, creating an electrostatic barrier that hinders the close association required for transfection. **Hexadimethrine bromide** is a polycation that masks these negative charges, effectively reducing the repulsive forces.[1][4] This neutralization allows for a closer interaction between the DNA-transfection reagent complex and the cell membrane, leading to increased uptake and higher transfection efficiency.[7]





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